

2,5-Diaminobenzene-1,4-diol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2,5-Diaminobenzene-1,4-diol

Cat. No.: B080983

[Get Quote](#)

Chemical Identity and Structure

2,5-Diaminobenzene-1,4-diol, also known as 2,5-diaminohydroquinone, is an aromatic organic compound. Its structure consists of a benzene ring substituted with two amino (-NH₂) groups and two hydroxyl (-OH) groups at the 1, 2, 4, and 5 positions. This arrangement of functional groups makes it a highly reactive and versatile chemical intermediate.^[1]

The compound is often handled and used in its more stable dihydrochloride salt form to prevent oxidation.^{[2][3]} It is sensitive to air and may discolor upon exposure.^{[2][3]}

Chemical Structure

Below is a Graphviz representation of the chemical structure of **2,5-Diaminobenzene-1,4-diol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]

- 2,5-Diaminobenzene-1,4-diol | C6H8N2O2 | CID 736297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3,2,5-Diamino-1,4-benzenedithiol Dihydrochloride | C6H10Cl2N2S2 | CID 14618269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,5-Diaminobenzene-1,4-diol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080983#2-5-diaminobenzene-1-4-diol-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com